

2-Chloro-5-(trifluoromethoxy)pyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloro-5-(trifluoromethoxy)pyridine

Cat. No.: B088679

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An In-depth Technical Guide to 2-Chloro-5-(trifluoromethyl)pyridine

A Note on the Requested Compound: This technical guide focuses on 2-Chloro-5-(trifluoromethyl)pyridine. Extensive searches did not yield specific information on "**2-Chloro-5-(trifluoromethoxy)pyridine**," suggesting it is a less common or differently indexed compound. The following data pertains to the closely related and industrially significant 2-Chloro-5-(trifluoromethyl)pyridine.

This document serves as a comprehensive resource for researchers, scientists, and professionals in drug development, providing detailed information on the chemical properties, synthesis, and applications of 2-Chloro-5-(trifluoromethyl)pyridine.

Core Compound Identification

Identifier	Value
CAS Number	52334-81-3[1][2][3]
Molecular Formula	C6H3ClF3N[2][4]
Molecular Weight	181.54 g/mol [1][2][4]
IUPAC Name	2-chloro-5-(trifluoromethyl)pyridine[2]
Synonyms	CTF

Physicochemical and Safety Data

The following table summarizes key physicochemical properties and safety information for 2-Chloro-5-(trifluoromethyl)pyridine.

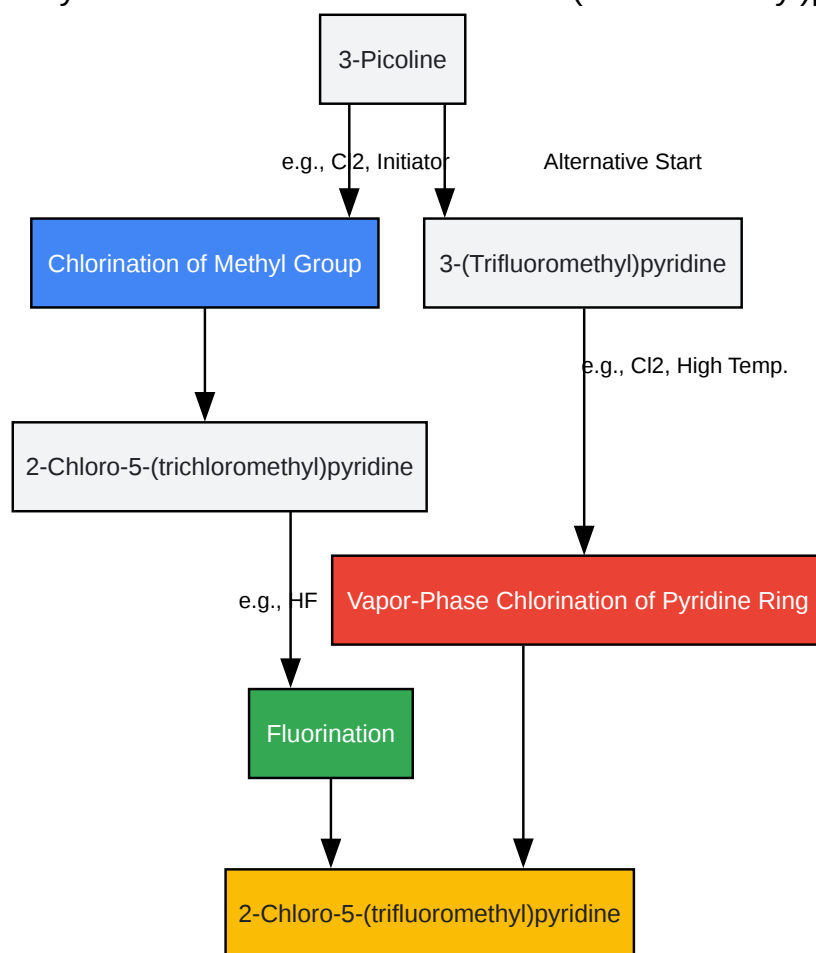
Property	Value	Source
Appearance	Colorless to light yellow liquid or crystal	[3][5]
Melting Point	32-34 °C	[1][6]
Boiling Point	171.6±35.0 °C at 760 mmHg	[6]
Density	1.417 g/mL at 25 °C	[1]
Purity	Typically >97.0% (GC)	
Solubility	Soluble in organic solvents, slightly soluble in water	[4]
Hazard Statements	Harmful if swallowed or inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.	[7]

Synthesis and Experimental Protocols

2-Chloro-5-(trifluoromethyl)pyridine is a crucial intermediate in the synthesis of various agrochemicals and pharmaceuticals.[4][8] Several synthetic routes have been developed, with a common method involving the chlorination and fluorination of 3-picoline (3-methylpyridine).

A general experimental workflow for a multi-step synthesis starting from 3-picoline is outlined below. This process involves the initial chlorination of the methyl group, followed by fluorination and subsequent chlorination of the pyridine ring.

General Synthesis Workflow for 2-Chloro-5-(trifluoromethyl)pyridine



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General Synthesis Workflow

Experimental Protocol Example: Vapor-Phase Chlorination of 3-(Trifluoromethyl)pyridine

This method describes the selective preparation of 2-chloro-5-(trifluoromethyl)pyridine by the chlorination of 3-(trifluoromethyl)pyridine.

- **Reaction Setup:** The reaction is typically carried out in the vapor phase at a temperature range of 300°C to 450°C.
- **Reagents:** 3-(Trifluoromethyl)pyridine and chlorine gas are used as the primary reactants. The molar ratio of chlorine to 3-(trifluoromethyl)pyridine is a critical parameter, with a range of 1 to 6 moles of chlorine per mole of the pyridine derivative being common.
- **Procedure:** The reactants are introduced into a heated reactor. The residence time is generally kept short, on the order of seconds.
- **Product Isolation:** The product mixture, containing 2-chloro-5-(trifluoromethyl)pyridine, unreacted starting material, and by-products such as 2-chloro-3-(trifluoromethyl)pyridine, is then cooled and separated, often using techniques like distillation.

Applications in Research and Development

2-Chloro-5-(trifluoromethyl)pyridine is a versatile building block in organic synthesis, primarily utilized in the production of:

- **Agrochemicals:** It is a key intermediate for herbicides such as fluazifop and fungicides.^[2] The trifluoromethyl group often enhances the efficacy and metabolic stability of the final active ingredient.
- **Pharmaceuticals:** The incorporation of the trifluoromethylpyridine moiety into molecules can improve their pharmacological properties, including bioavailability and potency.^[2]

Biological Activity and Signaling Pathways

While 2-Chloro-5-(trifluoromethyl)pyridine itself is not typically the final active molecule, its derivatives have shown biological activity. The trifluoromethyl group is known to influence binding affinity and selectivity in enzyme interactions.^[2] However, specific signaling pathways

directly modulated by 2-Chloro-5-(trifluoromethyl)pyridine are not extensively documented in the available literature, as its primary role is that of a synthetic intermediate. Research on the biological activities of its downstream products would provide more insight into specific molecular targets and pathways. For instance, some pyridine-containing compounds have demonstrated antimicrobial and antiviral activities.

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